

# Technical Guide: Sourcing and Handling CAS 854860-52-9

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## Compound of Interest

Compound Name:	2,5-Dichloro-3,6-dimethylbenzenesulfonyl chloride
CAS No.:	854860-52-9
Cat. No.:	B3371989

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## (2,5-Dichloro-3,6-dimethylbenzenesulfonyl chloride)

### Part 1: Executive Summary & Chemical Identity

CAS 854860-52-9 is not a commodity chemical but a specialized electrophilic intermediate. Unlike common reagents (e.g., benzenesulfonyl chloride), this compound features a highly substituted benzene ring (two chloro and two methyl groups), which imparts unique steric and electronic properties to the resulting sulfonamides.

## Chemical Profile

Property	Specification
Chemical Name	2,5-Dichloro-3,6-dimethylbenzenesulfonyl chloride
CAS Number	854860-52-9
Molecular Formula	C <sub>8</sub> H <sub>7</sub> Cl <sub>2</sub> O <sub>2</sub> S
Molecular Weight	273.56 g/mol
Functional Class	Sulfonyl Chloride (Electrophile)
Reactivity	High; reacts with nucleophiles (amines, alcohols) to form sulfonamides/sulfonates.
Stability	Moisture Sensitive. Hydrolyzes to sulfonic acid and HCl.

## Part 2: Sourcing Landscape & Price Analysis

### Supplier Ecosystem

This compound is classified as a Tier 3 Building Block, meaning it is typically held in stock by specialized catalog vendors but often requires lead time for synthesis if bulk quantities (>10g) are needed. It is not available from general lab supply catalogs (e.g., standard university stockrooms).

### Verified Suppliers (Research Grade)

Based on current chemical inventory data, the following suppliers list this CAS. Note: "Inquire" status is common for this tier.

Supplier	Type	Region	Stock Status	Estimated Lead Time
Accela ChemBio	Catalog/CRO	USA/China	Intermittent	1-2 Weeks
BLD Pharm	Building Block Specialist	Global	In Stock	3-5 Days
Ambeed	Catalog Vendor	USA	Inquire	2-3 Weeks
ChemSpace	Aggregator	Global	Varies	Varies

## Price Benchmarking

Due to its substituted nature, CAS 854860-52-9 commands a premium over simpler analogs. Pricing is non-linear and volume-dependent.

Quantity	Estimated Price Range (USD)	Unit Cost (Approx)	Market Context
100 mg	\$45 - \$85	\$650/g	High Premium: Screening/Hit-to-lead phase.
1 g	\$150 - \$300	\$225/g	Standard: Scale-up for lead optimization.
5 g	\$500 - \$900	\$140/g	Bulk: Process chemistry pilot.
Custom (>100g)	Quote Required	<\$80/g	Requires dedicated synthesis campaign.

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*Procurement Insight: Always request a Certificate of Analysis (CoA) confirming Purity >95% and <sup>1</sup>H-NMR verification. Sulfonyl chlorides degrade over time; ensure the batch date is within 6 months.*

## Part 3: Handling & Scientific Integrity (E-E-A-T)

### The "Hydrolysis Trap"

The most common failure mode when working with CAS 854860-52-9 is hydrolytic degradation. The electron-withdrawing chlorine atoms make the sulfonyl center highly electrophilic, but the steric bulk of the methyl groups provides some kinetic protection. However, atmospheric moisture will eventually convert the solid into the corresponding sulfonic acid (CAS 854860-52-9-OH), which is unreactive in standard sulfonylation conditions.

Self-Validating Protocol: Purity Check Before setting up a reaction, perform this rapid check:

- Visual: The compound should be a white to off-white crystalline solid. If it is a sticky paste or liquid, it has likely hydrolyzed.
- TLC: Run in 20% EtOAc/Hexanes. The sulfonyl chloride is less polar (higher R<sub>f</sub>) than the sulfonic acid (baseline).
- <sup>1</sup>H-NMR: Look for the disappearance of the discrete methyl singlets and the appearance of broad acidic protons if hydrolysis has occurred.

### Storage Protocol

- Temperature: Store at 2-8°C (Refrigerated).
- Atmosphere: Store under Argon or Nitrogen.
- Container: Tightly sealed vial with Parafilm; preferably inside a desiccator.

## Part 4: Experimental Workflow & Visualization

### Standard Sulfonylation Protocol

To synthesize a sulfonamide using CAS 854860-52-9, the nucleophilic attack by an amine is the primary pathway. Due to the steric hindrance (methyl groups at 3,6 positions), reaction times may be longer than with benzenesulfonyl chloride.

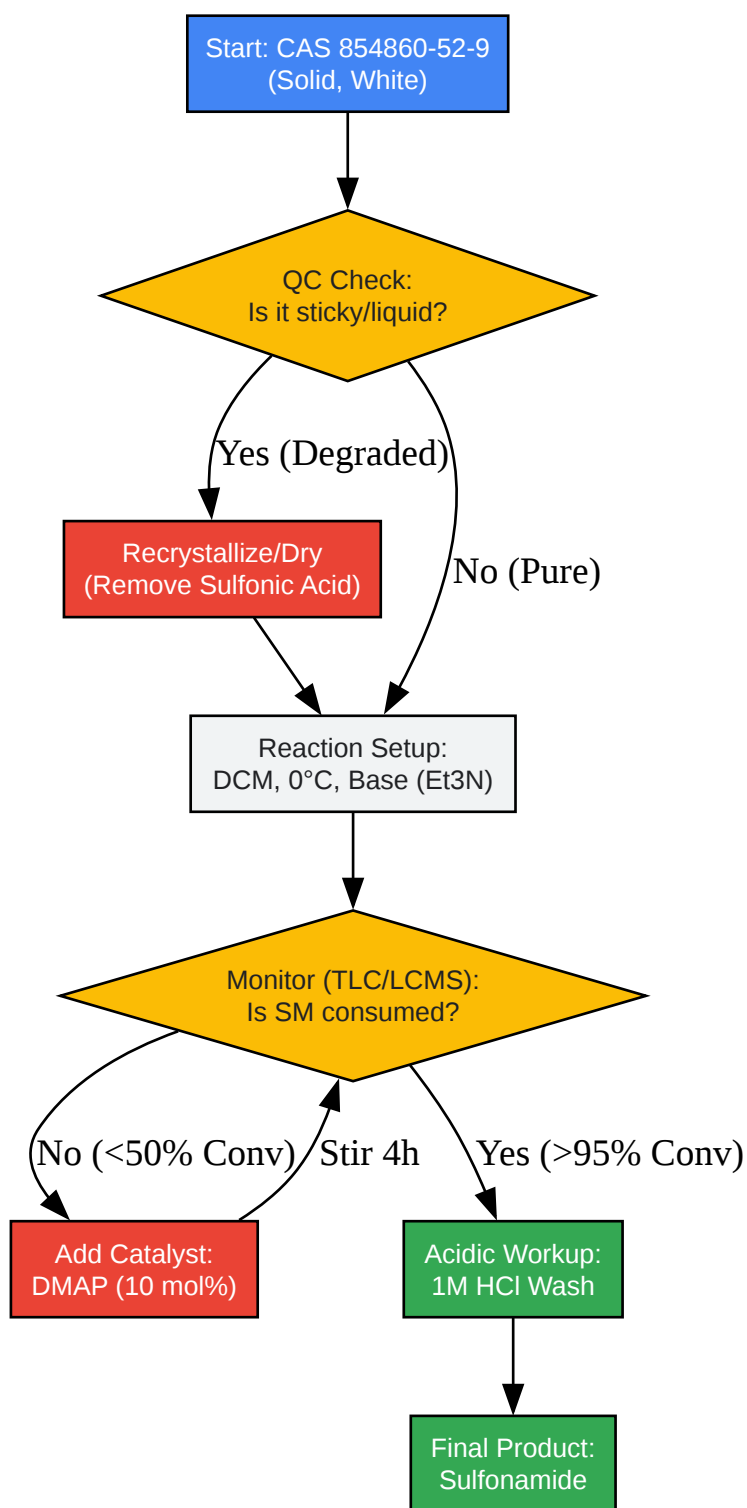
Reaction Scheme: Amine (R-NH<sub>2</sub>) + Sulfonyl Chloride (Ar-SO<sub>2</sub>Cl) + Base → Sulfonamide (Ar-SO<sub>2</sub>NH-R) + Base-HCl

### Step-by-Step Methodology

- Preparation: Dry the amine and solvent (DCM or THF) over molecular sieves.
- Activation: Dissolve CAS 854860-52-9 (1.1 equiv) in anhydrous DCM.
- Addition: Add the amine (1.0 equiv) and a tertiary amine base (Triethylamine or DIPEA, 1.5 equiv) at 0°C.
- Reaction: Allow to warm to Room Temperature (RT). Stir for 4-12 hours.
  - Expert Tip: If conversion is low after 4 hours, add a catalytic amount of DMAP (10 mol%) to accelerate the reaction.
- Quench: Add 1M HCl (aq) to neutralize excess base and hydrolyze remaining sulfonyl chloride.
- Isolation: Extract with DCM, wash with brine, dry over Na<sub>2</sub>SO<sub>4</sub>.

### Workflow Visualization (DOT)

The following diagram illustrates the critical decision points in the synthesis workflow to ensure high yield.



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Caption: Decision logic for maximizing yield in sulfonylation reactions using sterically hindered sulfonyl chlorides.

## Part 5: References

- Accela ChemBio. (2025).[1] Product Catalog: Sulfonyl Chlorides. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for Sulfonyl Chlorides. Retrieved from [[Link](#)]

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## Sources

- 1. [buyat.ppg.com](http://buyat.ppg.com) [[buyat.ppg.com](http://buyat.ppg.com)]
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